

Advanced Analytical Characterization of 4-Cyclopropyl-2-methylnicotinaldehyde: A Comprehensive Protocol

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Compound of Interest

Compound Name: 4-Cyclopropyl-2-methylnicotinaldehyde
Cat. No.: B13912720

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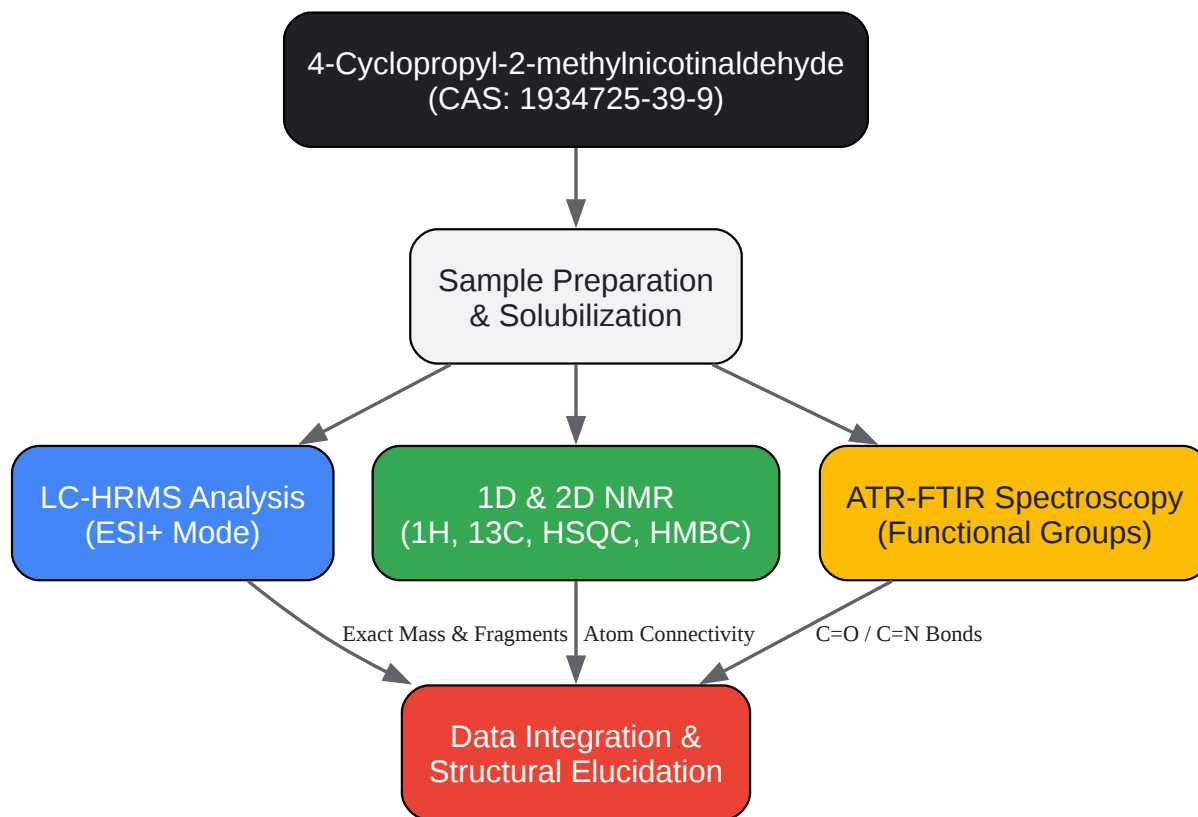
Target Audience: Analytical Chemists, Structural Biologists, and Drug Development

Professionals Molecule: **4-Cyclopropyl-2-methylnicotinaldehyde** (CAS: 1934725-39-9)[1]

Introduction and Analytical Strategy

In modern drug discovery, substituted nicotinaldehydes (pyridine-3-carboxaldehydes) serve as critical electrophilic scaffolds and synthetic intermediates for kinase inhibitors and GPCR ligands. **4-Cyclopropyl-2-methylnicotinaldehyde** presents a unique analytical challenge: it possesses three distinct functional groups (a weakly basic pyridine nitrogen, a reactive aldehyde, and a sterically demanding cyclopropyl ring) tightly clustered on an aromatic core[2].

As a Senior Application Scientist, I design characterization workflows not merely to confirm identity, but to build a self-validating system of orthogonal data. While mass spectrometry (MS) provides the exact atomic formula, it cannot definitively rule out regioisomers (e.g., 6-cyclopropyl-2-methylnicotinaldehyde). Therefore, we must couple Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) with 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy[3]. This combined approach ensures unambiguous structural elucidation.



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Multi-modal analytical workflow for characterizing **4-Cyclopropyl-2-methylnicotinaldehyde**.

Liquid Chromatography-Mass Spectrometry (LC-HRMS)

Mechanistic Rationale

While aliphatic aldehydes often suffer from poor ionization efficiency and require derivatization (e.g., with Girard's reagent or DNPH)[4], the pyridine ring in **4-Cyclopropyl-2-methylnicotinaldehyde** is highly basic. This intrinsic basicity allows for excellent proton affinity in Positive Electrospray Ionization (ESI+). By utilizing a low-pH mobile phase (0.1% Formic Acid), we force the quantitative protonation of the pyridine nitrogen, yielding a strong $[M+H]^+$ ion at m/z 162.0913 without the need for chemical tagging.

Quantitative LC-MS Parameters

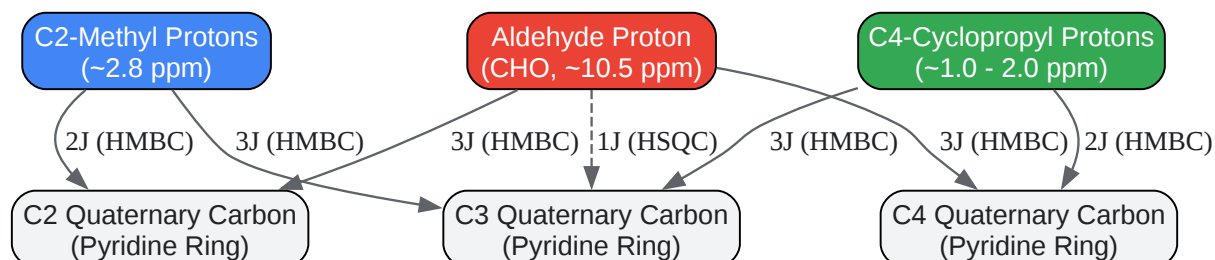
Parameter	Specification
Column	C18, 2.1 x 50 mm, 1.7 μ m particle size
Mobile Phase A	HPLC-grade H ₂ O 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 4.0 minutes, hold 1.0 min
Ionization Mode	ESI Positive (ESI+)
Capillary Voltage	3.0 kV
Expected [M+H] ⁺	162.0913 Da (Theoretical exact mass)

Step-by-Step Protocol: LC-HRMS

- **Stock Preparation:** Dissolve 1.0 mg of the standard in 1.0 mL of LC-MS grade Methanol to create a 1 mg/mL stock solution.
- **Working Dilution:** Dilute the stock 1:1000 in a 50:50 mixture of Mobile Phase A and B to achieve a 1 μ g/mL working concentration. Causality: Matching the initial gradient conditions prevents solvent-front peak distortion.
- **Injection:** Inject 2.0 μ L into the LC-HRMS system.
- **Data Acquisition:** Scan from m/z 50 to 500. Utilize Data-Dependent Acquisition (DDA) to trigger MS/MS fragmentation on the base peak.
- **Analysis:** Monitor for the neutral loss of CO (-28 Da), a classic fragmentation pathway for aromatic aldehydes, yielding a fragment at m/z 134.09.

Nuclear Magnetic Resonance (NMR) Spectroscopy Mechanistic Rationale

To ensure the methyl group is definitively at the C2 position and the cyclopropyl group is at the C4 position, 1D NMR is insufficient. We must employ Heteronuclear Multiple Bond Correlation (HMBC)[3]. HMBC detects long-range (2J and 3J) couplings between protons and carbons. The aldehyde proton (~ 10.5 ppm) will show a 3J coupling to both the C2 and C4 carbons, acting as a structural anchor to map the entire pyridine ring.



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Key 2D NMR (HMBC) correlations for mapping substituents on the pyridine core.

Expected NMR Chemical Shifts

Nucleus	Position	Expected Shift (ppm)	Multiplicity	Integration	Assignment Rationale
1H	C3-CHO	10.5 - 10.7	Singlet	1H	Highly deshielded by anisotropic effect of C=O.
1H	C6-H	8.4 - 8.6	Doublet	1H	Adjacent to electronegative Pyridine Nitrogen.
1H	C5-H	6.9 - 7.1	Doublet	1H	Shielded relative to C6; splits with C6-H.
1H	C2- CH3	2.7 - 2.9	Singlet	3H	Allylic-like deshielding from the pyridine ring.
1H	C4-CH (Cyclopropyl)	1.8 - 2.1	Multiplet	1H	Methine proton of the cyclopropyl ring.
1H	C4- CH2 (Cyclopropyl)	0.8 - 1.2	Multiplet	4H	Diastereotopic methylene protons of the ring.

Step-by-Step Protocol: NMR Acquisition

- Sample Preparation: Weigh exactly 15.0 mg of the analyte. Dissolve completely in 600 μ L of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.

- Tube Loading: Transfer the solution to a high-quality 5 mm NMR tube, ensuring no air bubbles are trapped in the active volume.
- 1D Acquisition (^1H and ^{13}C):
 - Acquire ^1H NMR at 400 MHz or higher (16 scans, relaxation delay $D1=1.5$ s).
 - Acquire ^{13}C NMR (512 scans, $D1=2.0$ s). Causality: Quaternary carbons ($\text{C}2$, $\text{C}3$, $\text{C}4$) relax slowly; a sufficient $D1$ ensures accurate signal integration and resolution.
- 2D Acquisition (HSQC & HMBC): Set up gradient-selected HSQC to map direct C-H bonds, followed by HMBC optimized for long-range couplings ($J=8$ Hz).

Attenuated Total Reflectance Fourier Transform Infrared (ATR-FTIR)

Mechanistic Rationale

While NMR and MS provide connectivity and mass, FTIR provides rapid, orthogonal confirmation of the functional groups. The highly conjugated nature of the nicotinaldehyde system will shift the typical aliphatic aldehyde carbonyl stretch ($\sim 1720\text{ cm}^{-1}$) to a lower wavenumber due to resonance with the pyridine ring.

Step-by-Step Protocol: ATR-FTIR

- Background Collection: Clean the diamond ATR crystal with isopropanol. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) in ambient air.
- Sample Application: Place 1-2 mg of the solid **4-Cyclopropyl-2-methylnicotinaldehyde** directly onto the ATR crystal. Apply the pressure anvil to ensure intimate optical contact.
- Data Acquisition: Collect the sample spectrum (32 scans).
- Spectral Interpretation:
 - Look for the strong C=O stretch at $\sim 1690 - 1700\text{ cm}^{-1}$ (conjugated aldehyde).
 - Identify the C=N stretch of the pyridine ring at $\sim 1580 - 1600\text{ cm}^{-1}$.

- Identify the Fermi resonance doublet typical of aldehydes (C-H stretch) at ~ 2750 and 2850 cm^{-1} .

References

- Singh, R., et al. The integration of LC-MS and NMR for the analysis of low molecular weight trace analytes in complex matrices. PMC / National Institutes of Health. URL:[[Link](#)]
- Zhang, Y., et al. LC-MS-based Methods for Characterizing Aldehydes. ResearchGate. URL: [[Link](#)]

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Sources

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- 2. [4-cyclopropyl-2-methylnicotinaldehyde CAS#: 1934725-39-9 \[m.chemicalbook.com\]](#)
- 3. [The integration of LC-MS and NMR for the analysis of low molecular weight trace analytes in complex matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
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